

# Anastrozole-d12: A Technical Guide to Safety and Handling for Research Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Anastrozole-d12

Cat. No.: B562381

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**Anastrozole-d12** is the deuterated analog of Anastrozole, a potent and selective non-steroidal aromatase inhibitor. Its primary application in a research setting is as an internal standard for the quantification of Anastrozole in various biological matrices using mass spectrometry-based methods. This guide provides an in-depth overview of its safety data, handling precautions, and relevant technical information for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**Anastrozole-d12** shares a similar chemical structure with Anastrozole, with the key difference being the substitution of twelve hydrogen atoms with deuterium. This isotopic labeling makes it an ideal internal standard for analytical applications.

Property	Value	Source(s)
Chemical Name	2-[3-(2-cyano-1,1,1,3,3,3-hexadeuteriopropyl)-5-(1,2,4-triazol-1-ylmethyl)phenyl]-3,3,3-trideuterio-2-(trideuteriomethyl)propanenitrile	[1]
Synonyms	Anastrol-d12, Arimidex-d12, ZD1033-d12	[2]
CAS Number	120512-32-5	[3]
Molecular Formula	C <sub>17</sub> H <sub>7</sub> D <sub>12</sub> N <sub>5</sub>	[3]
Molecular Weight	305.45 g/mol	[2]
Appearance	Pale Yellow Solid	[2]
Melting Point	83-85 °C	[2]
Purity	≥98%; ≥99% atom D	[2]
Solubility	Soluble in Chloroform (Slightly), Ethyl Acetate, Methanol (Slightly). The non-deuterated form is soluble in Ethanol (20 mg/ml), DMSO (13 mg/ml), and Dimethylformamide (14 mg/ml).	[2][4][5]
Storage	Store at -20°C.	[2]

## Safety and Hazard Information

The safety profile of **Anastrozole-d12** is considered to be very similar to that of Anastrozole. It is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

## GHS Classification

Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Reproductive Toxicity (Category 1A)	H360: May damage fertility or the unborn child

## Precautionary Measures and Handling

Proper handling of **Anastrozole-d12** is crucial to ensure the safety of laboratory personnel. The following precautions should be strictly adhered to:

Precautionary Code	Statement
P201	Obtain special instructions before use.
P202	Do not handle until all safety precautions have been read and understood.
P264	Wash hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P308 + P313	IF exposed or concerned: Get medical advice/attention.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn at all times.

- Lab Coat: A lab coat or other protective clothing is required.
- Eye Protection: Safety glasses or goggles are mandatory.
- Respiratory Protection: If working with the solid form and there is a risk of dust generation, a respirator may be necessary.

#### Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.

## Toxicological Information

Detailed toxicological studies specifically on **Anastrozole-d12** are limited. The data presented here is largely based on the parent compound, Anastrozole, and is expected to be comparable.

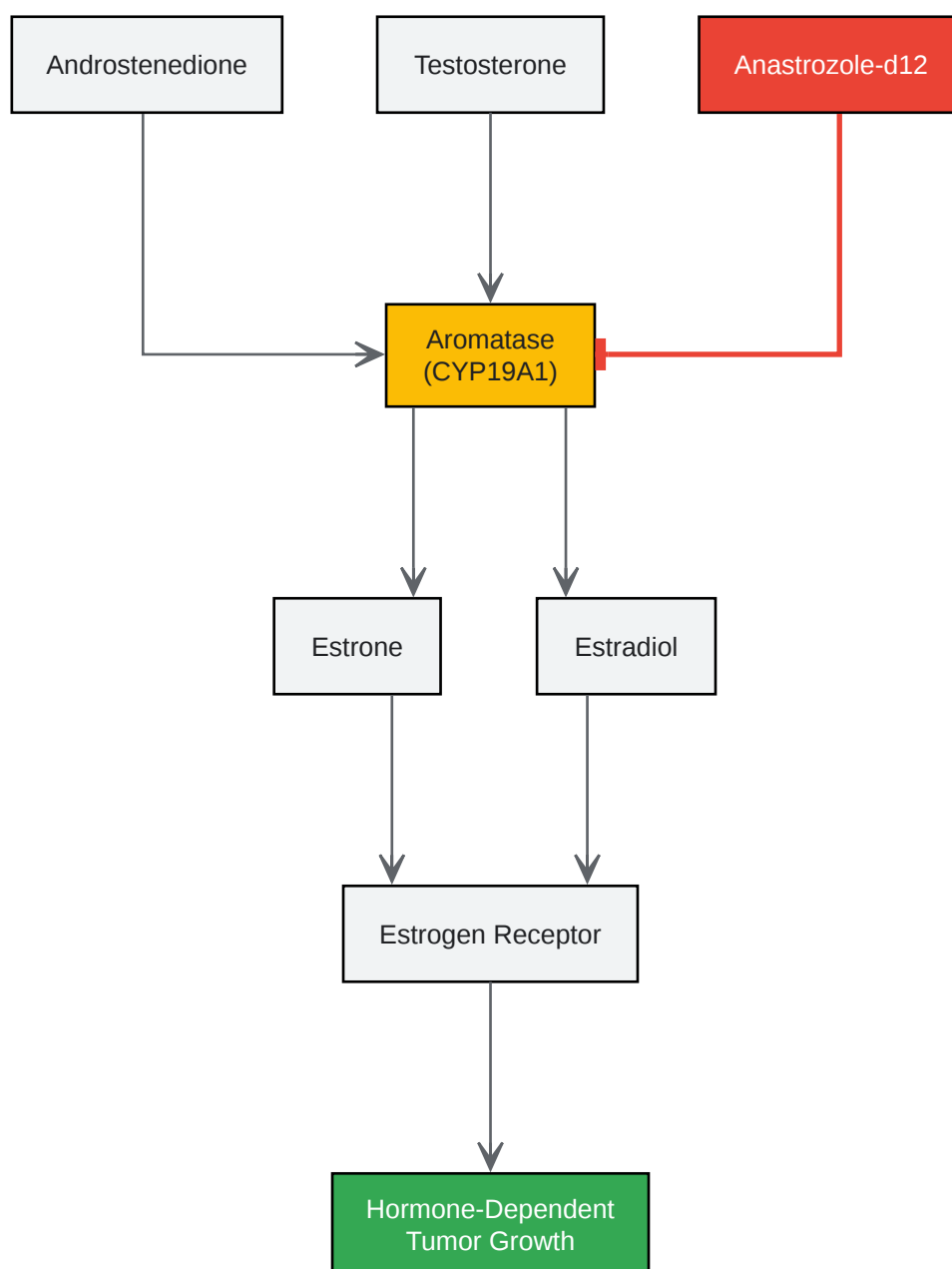
Metric	Value	Species	Route	Source(s)
LD50 (Acute Oral Toxicity)	> 100 mg/kg	Rodents	Oral	[6]
LD50 (Acute Intraperitoneal Toxicity)	> 50 mg/kg	Rodents	Intraperitoneal	[6]
LD50 (Acute Oral Toxicity)	> 45 mg/kg	Dog	Oral	[6]

#### Health Effects:

- Ingestion: Harmful if swallowed.
- Inhalation: May be harmful if inhaled. Avoid breathing dust.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause eye irritation.
- Reproductive Hazard: May damage fertility or the unborn child.

## Mechanism of Action: Aromatase Inhibition

Anastrozole is a potent and highly selective non-steroidal inhibitor of aromatase (cytochrome P450 19A1), the enzyme responsible for the final step in the biosynthesis of estrogens from androgens in peripheral tissues.[7] By competitively binding to the heme iron of the aromatase enzyme, Anastrozole blocks the conversion of androstenedione and testosterone to estrone and estradiol, respectively.[7] This leads to a significant reduction in circulating estrogen levels.

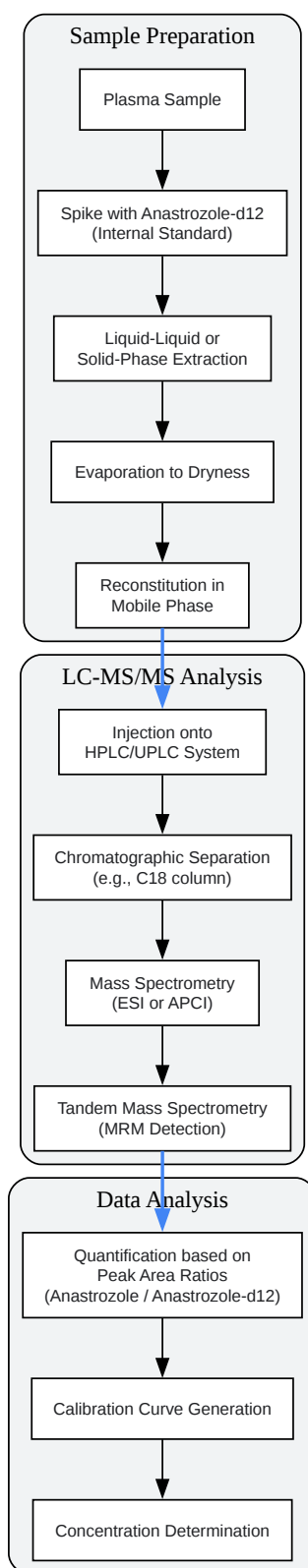


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Anastrozole's inhibitory effect on the estrogen synthesis pathway.

## Experimental Protocol: Quantification of Anastrozole using Anastrozole-d12 by LC-MS/MS

**Anastrozole-d12** is primarily used as an internal standard for the accurate quantification of Anastrozole in biological samples. The following is a general workflow for such an analysis.



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General workflow for quantifying Anastrozole using **Anastrozole-d12**.

## Detailed Methodology

A detailed protocol for the quantification of Anastrozole in human plasma using an internal standard is described below. This method can be adapted for other biological matrices.

- Sample Preparation:
  - To 200  $\mu$ L of human plasma, add the internal standard (**Anastrozole-d12**).
  - Perform a liquid-liquid extraction with a mixture of diethyl ether and dichloromethane (70:30, v/v).[\[8\]](#)
  - Vortex and centrifuge the samples.
  - Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the residue in 200  $\mu$ L of the mobile phase (e.g., acetonitrile:water 50:50, v/v).[\[8\]](#)
- LC-MS/MS Conditions:
  - Chromatographic System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
  - Column: A reverse-phase column, such as a Genesis C18, 4  $\mu$ m, 100 mm x 2.1 mm i.d.[\[8\]](#)
  - Mobile Phase: An isocratic or gradient elution with a suitable mobile phase, for example, a mixture of acetonitrile and water with additives like formic acid or ammonium acetate.
  - Flow Rate: A typical flow rate would be in the range of 0.2-0.5 mL/min.
  - Injection Volume: 5-10  $\mu$ L.
  - Mass Spectrometer: A tandem mass spectrometer equipped with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.



- Detection Mode: Multiple Reaction Monitoring (MRM) in positive ion mode. The specific precursor-to-product ion transitions for both Anastrozole and **Anastrozole-d12** should be optimized for the instrument being used.
- Data Analysis:
  - Generate a calibration curve by plotting the peak area ratio of Anastrozole to **Anastrozole-d12** against the concentration of the calibration standards.
  - Determine the concentration of Anastrozole in the unknown samples by interpolating their peak area ratios from the calibration curve.

## First Aid Measures

In case of exposure to **Anastrozole-d12**, the following first aid measures should be taken:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

## Storage and Disposal

- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store at -20°C for long-term stability.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This material should be handled as hazardous waste.

This technical guide is intended to provide essential information for the safe handling and use of **Anastrozole-d12** in a research environment. It is not exhaustive, and users should always

refer to the complete Safety Data Sheet (SDS) provided by the supplier and follow all institutional safety protocols.

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## References

- 1. Anastrozole-d12 | C17H19N5 | CID 44256128 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. isotope.bocsci.com [isotope.bocsci.com]
- 3. scbt.com [scbt.com]
- 4. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 5. caymanchem.com [caymanchem.com]
- 6. geneesmiddeleninformatiebank.nl [geneesmiddeleninformatiebank.nl]
- 7. What is the mechanism of Anastrozole? [synapse.patsnap.com]
- 8. Anastrozole quantification in human plasma by high-performance liquid chromatography coupled to photospray tandem mass spectrometry applied to pharmacokinetic studies - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)